

(S)-Nor-Verapamil-d6 certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-Nor-Verapamil-d6

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Technical Guide: (S)-Nor-Verapamil-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical methodologies and key characteristics of **(S)-Nor-Verapamil-d6**, a deuterated analog of the primary active metabolite of Verapamil. This document is intended to serve as a valuable resource for researchers in drug metabolism, pharmacokinetics, and bioanalytical studies.

Compound Information

Parameter	Value	Reference
Chemical Name	α -[3-[[2-(3,4-Dimethoxyphenyl)ethyl]amino]propyl]-3,4-dimethoxy- α -(1-methylethyl-d6)-benzeneacetonitrile	N/A
CAS Number	147158-72-3 (unlabeled S-enantiomer)	[1]
Molecular Formula	C ₂₆ H ₃₀ D ₆ N ₂ O ₄	N/A
Molecular Weight	~446.6 g/mol (free base)	[2]

Analytical Data

High-Performance Liquid Chromatography (HPLC)

The following table summarizes a typical HPLC method for the analysis of Verapamil and its metabolites, which can be adapted for **(S)-Nor-Verapamil-d6**.

Parameter	Typical Value
Column	Reversed-phase C18 (5 µm, 250 x 4.6 mm)
Mobile Phase	Acetonitrile and 0.05 M potassium dihydrogen phosphate buffer (70:30 v/v), pH 3 with phosphoric acid
Flow Rate	1.0 mL/min
Detection	Fluorescence (Excitation: 280 nm, Emission: 320 nm)
Internal Standard	Propranolol
Limit of Detection (LOD)	Approximately 0.030 ng/mL for Norverapamil
Limit of Quantification (LOQ)	Approximately 1.001 ng/mL for Norverapamil

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for the characterization and quantification of **(S)-Nor-Verapamil-d6**.

Parameter	Typical Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Analysis Mode	Selected Reaction Monitoring (SRM)
Precursor Ion (Q1)	m/z value corresponding to $[M+H]^+$ of (S)-Nor-Verapamil-d6
Product Ion (Q3)	Specific fragment ions for quantification and confirmation
Collision Energy	Optimized for the specific precursor-product ion transition

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction from Plasma

This protocol describes a common method for extracting Verapamil and its metabolites from a biological matrix.

- To 1 mL of plasma, add a known amount of internal standard (e.g., Propranolol).
- Alkalinize the plasma sample.
- Add 6 mL of an extraction solvent mixture of n-hexane and isopropanol (97.5:2.5).
- Vortex the mixture for 15 minutes.
- Centrifuge at 3000 x g for 5 minutes to separate the layers.
- Transfer the organic (upper) layer to a clean tube.
- Re-extract the analytes from the organic phase into 500 μ L of 0.02 N sulfuric acid.
- After mixing and centrifugation, inject an aliquot of the acidic aqueous phase into the HPLC system.[3]

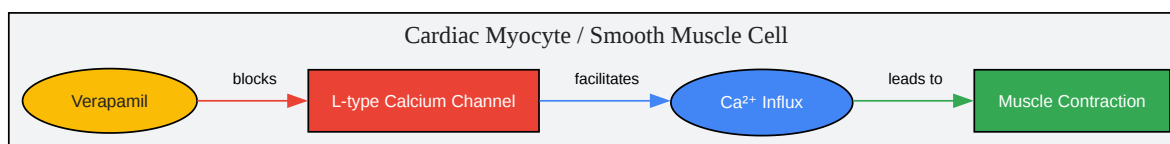
HPLC Method for Quantification

- Equilibrate the HPLC system with the mobile phase at a flow rate of 1.0 mL/min until a stable baseline is achieved.
- Inject a prepared sample or standard solution onto the column.
- Monitor the column effluent using a fluorescence detector set to an excitation wavelength of 280 nm and an emission wavelength of 320 nm.[3]
- Quantify the analyte based on the peak area ratio relative to the internal standard.

Mandatory Visualizations

Verapamil Signaling Pathway

Verapamil, the parent drug of Nor-Verapamil, primarily acts by blocking L-type calcium channels.[1][4][5] This action reduces the influx of calcium ions into cardiac and vascular smooth muscle cells, leading to a decrease in cardiac contractility and vasodilation.[1][4]

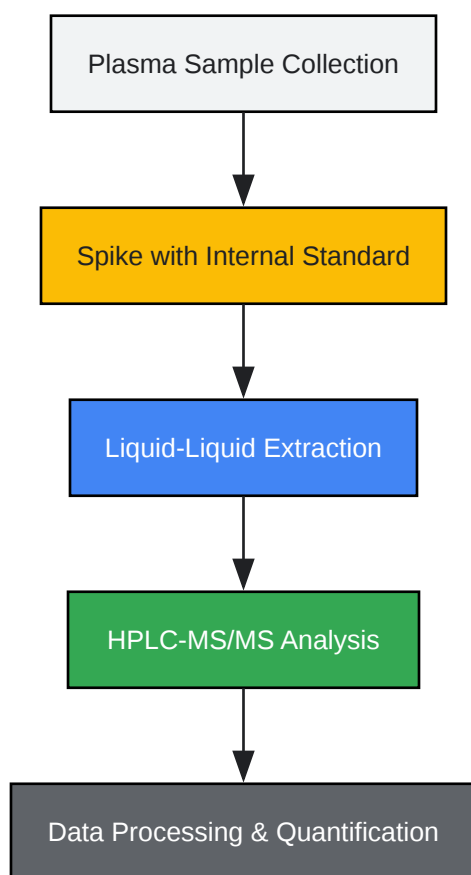


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Caption: Verapamil's mechanism of action on L-type calcium channels.

Experimental Workflow for Bioanalytical Quantification

The following diagram illustrates a typical workflow for the quantification of **(S)-Nor-Verapamil-d6** in a biological sample.



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Caption: Workflow for bioanalytical quantification of **(S)-Nor-Verapamil-d6**.

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- To cite this document: BenchChem. [(S)-Nor-Verapamil-d6 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15145003#s-nor-verapamil-d6-certificate-of-analysis\]](https://www.benchchem.com/product/b15145003#s-nor-verapamil-d6-certificate-of-analysis)

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